Standard Operating Procedure for Oral Gavage of Mectizan in Rats

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Compound of Interest

Compound Name: *Mectizan*

Cat. No.: *B10770060*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Mectizan, the brand name for ivermectin, is a potent anti-parasitic agent widely used in both veterinary and human medicine. In pre-clinical research, the rat is a commonly used model to study its efficacy, pharmacokinetics, and safety. Oral gavage is a standard and reliable method for administering precise doses of **Mectizan** directly into the stomach of rats, ensuring accurate and reproducible results. This document provides a detailed standard operating procedure (SOP) for the preparation and oral administration of **Mectizan** in rats, along with relevant quantitative data and a schematic of its primary mechanism of action.

Quantitative Data

The following tables summarize key quantitative data for ivermectin in rats, compiled from various toxicological and pharmacokinetic studies.

Table 1: Acute Toxicity of Oral Ivermectin in Rats

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Parameter	Value	Species/Strain	Reference
Oral LD50 (Adult)	42.8 - 52.8 mg/kg	Rat (male and female)	[1]
Oral LD50 (Neonatal)	2.3 mg/kg	Rat (neonate)	N/A

Table 2: Pharmacokinetic Parameters of Oral Ivermectin in Rats

Dose	Vehicle	Cmax (ng/mL)	Tmax (hr)	AUC (ng·hr/mL)	Bioavailability (%)	Reference
0.3 mg/kg	Sesame Oil	Data not available	Data not available	Data not available	Data not available	N/A
20 mg/kg	Solid Dispersion	~1200	~2	~8000	Significantly enhanced	N/A
Various	Various	Highly variable	4-5	Highly variable	~20-30%	[2][3]

Note: Pharmacokinetic parameters of ivermectin can be highly variable depending on the formulation, vehicle, and specific experimental conditions.

Experimental Protocols

This section outlines the detailed methodology for the preparation and oral gavage of **Mectizan** in rats.

Materials and Equipment

- **Mectizan** (Ivermectin) powder
- Vehicle (e.g., Sesame oil, 0.5% Carboxymethylcellulose (CMC) in sterile water)
- Analytical balance
- Mortar and pestle (if starting with tablets)

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- Spatula
- Glass beaker or conical tube
- Magnetic stirrer and stir bar or vortex mixer
- Appropriately sized syringes (1-3 mL)
- Stainless steel or flexible plastic gavage needles (16-18 gauge for adult rats)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Preparation of **Mectizan** Suspension

- Calculate the required amount of **Mectizan** and vehicle. The calculation should be based on the desired dose (e.g., mg/kg), the concentration of the final suspension (mg/mL), and the number and weight of the rats to be dosed.
- Weigh the **Mectizan** powder accurately using an analytical balance.
- Prepare the vehicle. For a 0.5% CMC solution, slowly add 0.5 g of CMC powder to 100 mL of sterile water while stirring continuously until fully dissolved.
- Create the suspension.
  - If using **Mectizan** powder, gradually add the powder to the vehicle while continuously stirring or vortexing to ensure a uniform suspension.
  - If using tablets, crush them into a fine powder using a mortar and pestle before adding to the vehicle.
- Ensure homogeneity. Continue stirring or vortexing the suspension until no clumps are visible. Maintain gentle stirring during the dosing procedure to prevent settling of the drug.

Oral Gavage Procedure

- Animal Handling and Restraint:

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- Weigh each rat accurately to determine the correct volume of suspension to be administered.
- Gently but firmly restrain the rat. One common method is to hold the rat near the thoracic region while supporting its lower body. The head should be gently immobilized to prevent movement.[4]

- Gavage Needle Measurement:
  - Measure the correct insertion depth by placing the gavage needle alongside the rat, with the tip at the corner of the mouth and the end of the needle reaching the last rib. Mark this length on the needle with a permanent marker or tape. This ensures the needle reaches the stomach without causing injury.
- Administration:
  - Draw the calculated volume of the **Mectizan** suspension into the syringe.
  - With the rat securely restrained and its head tilted slightly upwards to straighten the esophagus, gently insert the gavage needle into the diastema (the gap between the incisors and molars).
  - Advance the needle smoothly and gently over the tongue towards the pharynx. The rat should swallow as the needle passes into the esophagus. Do not force the needle. If resistance is met, withdraw the needle and re-attempt.
  - Once the needle has reached the pre-measured depth, slowly depress the syringe plunger to administer the suspension.
  - After administration, gently and smoothly withdraw the gavage needle.
- Post-Administration Monitoring:
  - Return the rat to its cage and monitor for any immediate signs of distress, such as difficulty breathing, coughing, or fluid coming from the nose, for at least 15-30 minutes.
  - Continue to monitor the animals according to the experimental protocol.

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Visualization

Experimental Workflow for Oral Gavage

The following diagram illustrates the sequential steps involved in the oral gavage procedure.

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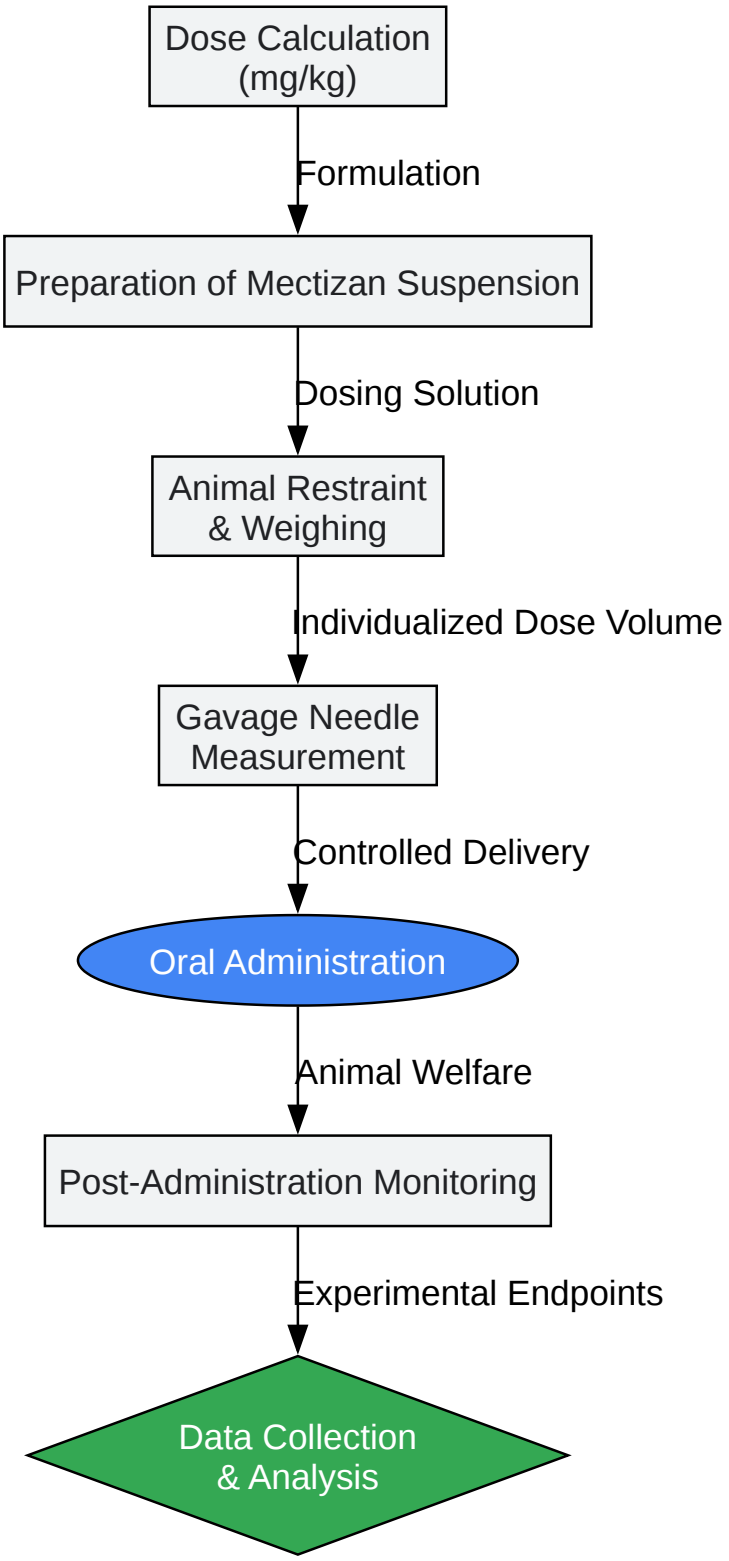
Experimental Workflow for Oral Gavage of Mectizan in Rats



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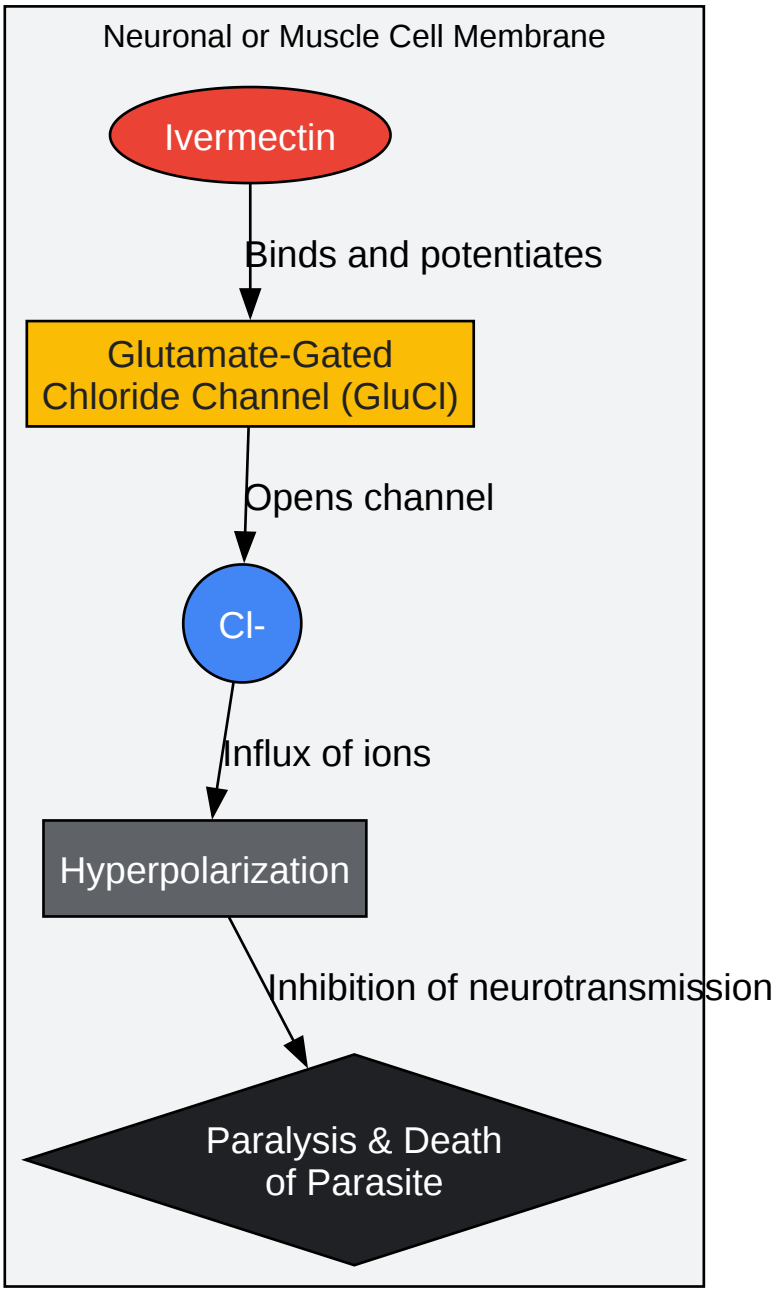
Mechanism of Action of Ivermectin on Glutamate-Gated Chloride Channels



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